

An In-depth Technical Guide to the Density of Diethyl Methyl Malonate

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Compound of Interest

Compound Name: *Diethyl methyl malonate*

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This technical guide provides a comprehensive overview of the density of **diethyl methyl malonate**, a key reagent in pharmaceutical synthesis and other chemical industries. This document outlines the physical properties of **diethyl methyl malonate**, with a focus on its density, and provides detailed experimental protocols for its accurate determination.

Introduction

Diethyl methyl malonate (CAS No. 609-08-5) is a diester of methylmalonic acid with the chemical formula C₈H₁₄O₄. It is a colorless liquid with a faint, pleasant odor. In the pharmaceutical industry, **diethyl methyl malonate** is a versatile precursor for the synthesis of a variety of active pharmaceutical ingredients (APIs), including barbiturates and non-steroidal anti-inflammatory drugs (NSAIDs). Its utility in organic synthesis stems from the reactivity of the alpha-proton to the two carbonyl groups, which allows for a wide range of alkylation and acylation reactions. Accurate knowledge of its physical properties, particularly its density, is crucial for process design, reaction monitoring, and quality control in drug development and manufacturing.

Physicochemical Properties of Diethyl Methyl Malonate

A summary of the key physicochemical properties of **diethyl methyl malonate** is presented below.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₄ O ₄	[1]
Molecular Weight	174.19 g/mol	
Density	1.022 g/mL at 20 °C	[2]
	1.055 g/mL at 25 °C	
Specific Gravity	1.020 - 1.025 at 20 °C	[3]
Boiling Point	198-199 °C	[2]
Refractive Index	1.413 at 20 °C	[2]

Experimental Determination of Density

The density of a liquid can be determined using several methods. The pycnometer method is a precise and widely used technique for determining the density of liquids and is described in detail below.

The Pycnometer Method

A pycnometer is a glass flask with a specific, accurately known volume. By weighing the pycnometer empty, filled with a reference liquid of known density (e.g., deionized water), and then filled with the sample liquid, the density of the sample can be determined with high precision.

Materials and Equipment:

- Pycnometer (e.g., 25 mL or 50 mL) with a ground-glass stopper containing a capillary bore
- Analytical balance (readable to at least 0.1 mg)
- Constant temperature water bath

- Thermometer
- Deionized water
- **Diethyl methyl malonate** sample
- Acetone or other suitable solvent for cleaning and drying
- Lint-free tissues

Protocol:

- Cleaning and Calibration of the Pycnometer:
 - Thoroughly clean the pycnometer and its stopper with a suitable solvent (e.g., acetone) and then with deionized water.
 - Dry the pycnometer completely in an oven or by rinsing with a volatile solvent and passing a stream of dry air or nitrogen.
 - Allow the pycnometer to equilibrate to room temperature in a desiccator.
 - Carefully weigh the empty, dry pycnometer with its stopper on an analytical balance. Record this mass as m_0 .
 - Fill the pycnometer with deionized water that has been equilibrated to a known, constant temperature (e.g., 20 °C) in a water bath. Ensure the water is free of air bubbles.
 - Insert the stopper, allowing excess water to emerge from the capillary. The capillary should be completely filled with no air bubbles.
 - Carefully wipe the outside of the pycnometer dry with a lint-free tissue.
 - Weigh the pycnometer filled with water. Record this mass as m_1 .
 - The volume of the pycnometer (V) at the calibration temperature can be calculated using the known density of water (ρ_{water}) at that temperature: $V = (m_1 - m_0) / \rho_{\text{water}}$

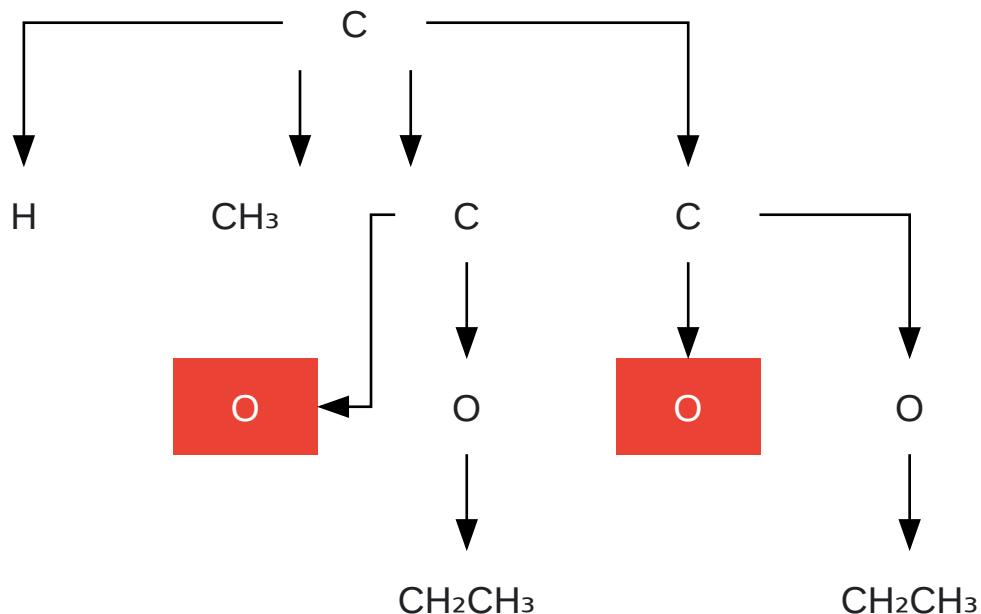
- Density Determination of **Diethyl Methyl Malonate**:
 - Empty the pycnometer and dry it thoroughly as described in step 1.
 - Fill the dry pycnometer with the **diethyl methyl malonate** sample, which has been equilibrated to the same constant temperature as the water in the calibration step.
 - Insert the stopper, allowing the excess liquid to emerge from the capillary.
 - Wipe the outside of the pycnometer dry.
 - Weigh the pycnometer filled with **diethyl methyl malonate**. Record this mass as m_2 .
- Calculation of Density:
 - The mass of the **diethyl methyl malonate** sample (m_{sample}) is $m_2 - m_0$.
 - The density of the **diethyl methyl malonate** (ρ_{sample}) at the experimental temperature is calculated as: $\rho_{\text{sample}} = (m_2 - m_0) / V$

or

$$\rho_{\text{sample}} = [(m_2 - m_0) / (m_1 - m_0)] * \rho_{\text{water}}$$

Visualizations

Caption: Experimental workflow for determining the density of **diethyl methyl malonate** using the pycnometer method.



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Caption: Chemical structure of **diethyl methyl malonate**.

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